

Ametoctradin consumer risk assessment ADI TMDI

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Compound Focus: Ametoctradin

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Ametoctradin Consumer Risk Assessment Data

The following table summarizes the key quantitative data from the European Food Safety Authority's (EFSA) assessment for setting maximum residue levels (MRLs) in herbs and edible flowers [1].

Assessment Parameter	Value	Context and Explanation
Acceptable Daily Intake (ADI)	10 mg/kg body weight per day	The amount that can be consumed daily over a lifetime without appreciable health risk [1].
Theoretical Maximum Daily Intake (TMDI)	0.14% of the ADI	Calculation for the group "FR toddler" (French toddler). The TMDI is the estimated maximum possible daily intake, based on the highest residue levels and high food consumption [1].
Risk Conclusion	Unlikely to present a risk	EFSA concluded that the intake of residues from the reported use is unlikely to pose a risk to consumer health, as the total TMDI accounted for only a very small fraction of the ADI [1].

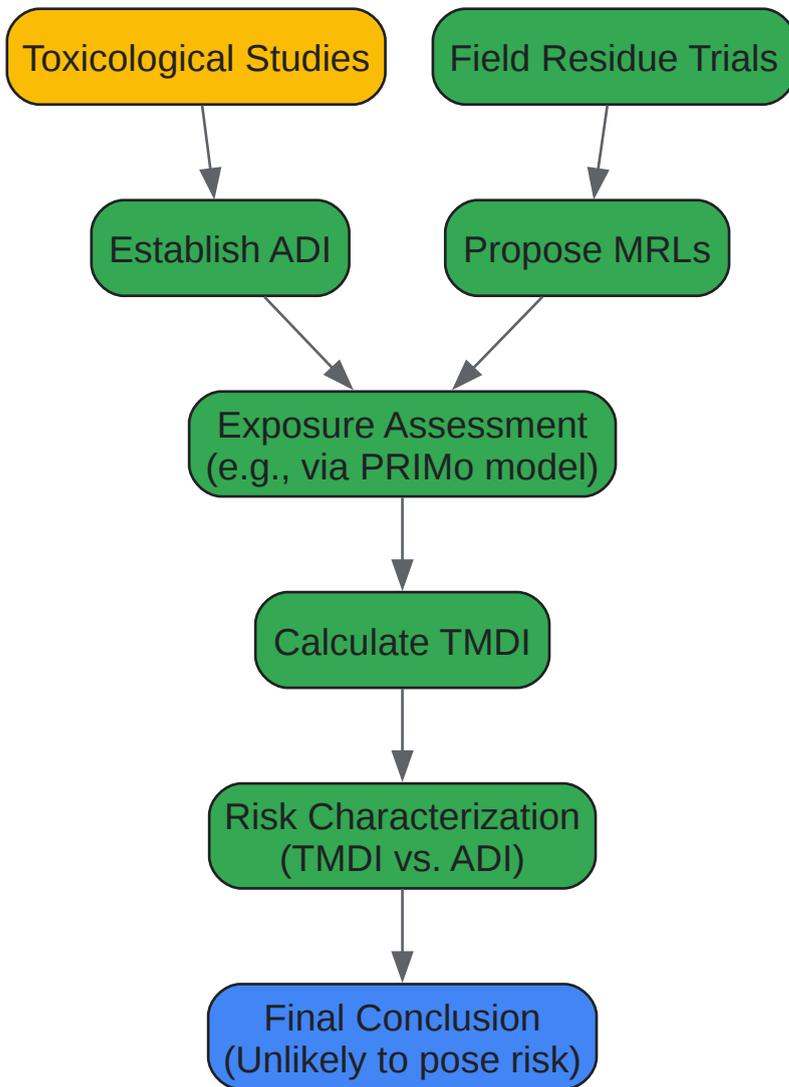
Experimental & Methodological Context

The risk assessment values are derived from a comprehensive regulatory process. Here is the methodology behind the data:

- **Toxicological Data:** The ADI for **ametoctradin** was established during the peer review under EU pesticide regulations. The available toxicological studies were deemed sufficient to derive this value [1].
- **Residue Data and TMDI Calculation:** The MRL proposal of 20 mg/kg for herbs was based on residue trials data extrapolated from open leaf lettuces. The TMDI was then calculated using the EFSA Pesticide Residues Intake Model (PRIMo), which uses the proposed MRLs and food consumption data to estimate chronic (long-term) consumer exposure [1].
- **Mechanism of Action:** While not part of the consumer risk assessment, research indicates that **ametoctradin** is a potent Qo site inhibitor of the mitochondrial respiration complex III (cytochrome *bc1* complex). This mechanism disrupts cellular energy production in target oomycete pathogens [2] [3].

Risk Assessment Workflow

The diagram below summarizes the logical workflow of the pesticide consumer risk assessment process conducted by authorities like EFSA, which underlies the data for **ametoctradin**.



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Important Limitations and Notes

- **No Acute Reference Dose (ARfD):** The EFSA assessment concluded that setting an ARfD (a measure for short-term, high-dose exposure) was not necessary for **ametoctradin**, and thus a short-term consumer risk assessment was not performed [1].
- **Data for Direct Comparisons Not Found:** The search results did not contain structured, comparative experimental data for other specific fungicides. Therefore, creating a comparison guide with other alternatives is not feasible based on the current information.
- **Focus on Consumer Risk:** The provided data pertains to dietary risk for consumers. It does not cover other risk areas like occupational exposure or environmental toxicity, which are part of a full pesticide safety evaluation [4].

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References

1. Modification of the existing maximum residue levels for ... [pmc.ncbi.nlm.nih.gov]
2. Ametoctradin is a potent Qo site inhibitor of the ... [pubmed.ncbi.nlm.nih.gov]
3. The cytochrome bc1 complex inhibitor Ametoctradin has an ... [sciencedirect.com]
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